

An In-depth Technical Guide to Solvent Blue 35: Synonyms, Properties, and Applications

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Compound of Interest

Compound Name: Solvent blue 35

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This technical guide provides a comprehensive overview of **Solvent Blue 35**, a versatile dye with applications spanning various scientific and industrial fields. This document details its alternative names and synonyms, summarizes its key physicochemical properties in tabular format for easy comparison, and presents detailed experimental protocols for its synthesis and application.

Nomenclature and Identification: Synonyms and Alternative Names

Solvent Blue 35 is known by a multitude of synonyms and trade names across different industries and suppliers. Understanding these alternative names is crucial for comprehensive literature searches and sourcing of the material. The dye is chemically classified as an anthraquinone derivative.^[1]

The most common synonyms and identifiers for **Solvent Blue 35** include:

- Sudan Blue II^[2]
- Oil Blue 35^[2]
- C.I. 61554^[3]

- Blue 2N^[2]
- Blue B
- Oil Blue B
- Fat Blue B

Additional trade names and supplier-specific designations include ABCOL Blue B, Atlasol Blue G, Dayglo **Solvent Blue 35**, Fabrisol Blue G, Hythenn Blue B, Oil Soluble Blue, Oilsol Blue DB, Polysolve Blue 35, Rosaplast Blue 635, and Spectra Oil Soluble Blue n.

Physicochemical Properties

Solvent Blue 35 is a dark blue powder that is insoluble in water but soluble in many organic solvents. A summary of its key quantitative properties is presented in the tables below for easy reference and comparison.

Table 1: Chemical and Physical Properties of **Solvent Blue 35**

Property	Value	Reference
CAS Number	17354-14-2	
Molecular Formula	C ₂₂ H ₂₆ N ₂ O ₂	
Molecular Weight	350.45 g/mol	
Appearance	Dark blue powder	
Melting Point	120-122 °C	
Boiling Point (Predicted)	568.7 ± 50.0 °C	
Density (Predicted)	1.179 ± 0.06 g/cm ³	
LogP	6.1 at 23°C and pH 7	

Table 2: Solubility of **Solvent Blue 35** in Various Solvents at 20°C

Solvent	Solubility (g/L)	Reference
Acetone	13.6	
Butyl Acetate	22.3	
Methylbenzene (Toluene)	86.3	
Dichloromethane	171.3	
Ethylalcohol	2.6	
Chloroform	Slightly soluble	
DMSO	Slightly soluble (sonicated)	

Table 3: Spectroscopic Properties of **Solvent Blue 35**

Parameter	Value	Conditions	Reference
λ_{max}	648-652 nm	in chloroform	
Molar Extinction Coefficient (ϵ)	≥ 16000	at 648-652nm in chloroform at 0.01g/L	

Experimental Protocols

This section provides detailed methodologies for key applications of **Solvent Blue 35**, including its synthesis, use in biological staining, and as a colorant in plastics.

Synthesis of Solvent Blue 35

The synthesis of **Solvent Blue 35** is typically achieved through the condensation of 1,4-dihydroxyanthraquinone with n-butylamine.

Materials:

- 1,4-dihydroxyanthraquinone
- n-Butylamine

- Aromatic acid (catalyst)
- Water
- 500ml four-necked flask equipped with an electric stirrer, thermometer, and reflux condenser

Procedure:

- In the 500ml four-necked flask, combine 35g of 1,4-dihydroxyanthraquinone, 50g of n-butylamine, 200g of water, and 0.5g of an aromatic acid.
- Stir the mixture and heat it to 75°C.
- Maintain the reaction at this temperature for 4 hours.
- After the reaction is complete, cool the mixture to below 40°C.
- Perform suction filtration to collect the product.
- Wash the filter cake three times with hot water.
- Dry the product to obtain **Solvent Blue 35**.

This method is reported to yield approximately 44.5g of **Solvent Blue 35** with a purity of 99.2%.

Staining of Lipids in Biological Samples

Solvent Blue 35, often under the name Sudan Blue II, is used as a lipophilic stain for the visualization of lipids, such as triglycerides, in frozen tissue sections.

Materials:

- Frozen tissue sections on microscope slides
- **Solvent Blue 35** staining solution (e.g., saturated solution in 70% ethanol)
- Formalin (for fixation)
- Propylene glycol

- Nuclear fast red (counterstain)
- Aqueous mounting medium (e.g., glycerin jelly)

Procedure:

- Fix the frozen sections on the slides with fresh 10% formalin.
- Wash the fixed sections with distilled water.
- Immerse the slides in propylene glycol for 5 minutes (repeat once).
- Incubate the slides in the Sudan Black B (**Solvent Blue 35**) solution for approximately 7 minutes with agitation.
- Differentiate the stain by immersing the slides in 85% propylene glycol for 3 minutes.
- Rinse the slides thoroughly with distilled water.
- Counterstain with Nuclear Fast Red for 3 minutes.
- Wash with tap water, followed by a final rinse in distilled water.
- Mount the coverslip using an aqueous mounting medium.

Expected Results: Lipids, such as fat droplets, will be stained a blue-black color.

Application as a Colorant in Plastics

Solvent Blue 35 is widely used to impart a transparent blue color to various plastics due to its good heat resistance and light fastness.

General Protocol for Polystyrene (PS):

Materials:

- Polystyrene (PS) pellets
- **Solvent Blue 35** powder

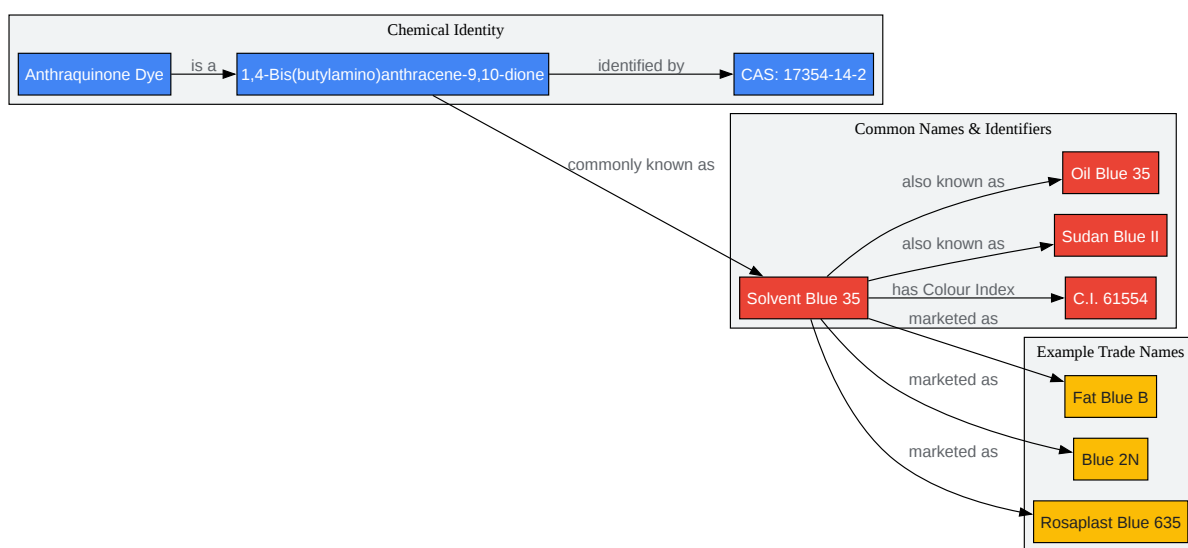
- Titanium dioxide (for non-transparent applications)
- A suitable mixing/extrusion system

Procedure:

- For a transparent coloration, a recommended dosage is 0.02% of **Solvent Blue 35** by weight of the polymer.
- For a non-transparent (opaque) coloration, a recommended dosage is 0.025% of **Solvent Blue 35** and 0.1% of titanium dioxide by weight of the polymer.
- Thoroughly mix the **Solvent Blue 35** powder (and titanium dioxide if applicable) with the polystyrene pellets to ensure a homogeneous distribution.
- Process the mixture through an extruder or injection molding machine at the appropriate temperature for polystyrene. **Solvent Blue 35** has a heat resistance in PS of up to 260°C.

Logical Relationships and Classification

The various names and identifiers for **Solvent Blue 35** can be organized to show their relationships, from its general chemical class to specific commercial names.



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Caption: Nomenclature and classification of **Solvent Blue 35**.

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